

Dihydroxycycloartan-3-ones: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 24R,25-Dihydroxycycloartan-3-one

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Introduction

Dihydroxycycloartan-3-ones represent a specific subclass of cycloartane triterpenoids, a diverse group of natural products known for their wide range of biological activities. These molecules, characterized by a tetracyclic core structure featuring a cyclopropane ring and a ketone group at the C-3 position, have garnered interest in the scientific community for their potential therapeutic applications, particularly in oncology. This technical guide provides a detailed overview of the current knowledge on dihydroxycycloartan-3-ones, focusing on their chemical structure, isolation, synthesis, biological activities, and mechanisms of action.

Chemical Structure and Properties

The core structure of dihydroxycycloartan-3-ones is the cycloartane skeleton, a triterpenoid with a characteristic 9,19-cyclopropane ring. The "-3-one" designation indicates a carbonyl group at the third carbon position of the A-ring. The "dihydroxy" prefix signifies the presence of two hydroxyl (-OH) groups, the positions of which can vary, leading to different isomers with potentially distinct biological activities.

One of the identified compounds in this class is (24R)-24,25-Dihydroxycycloartan-3-one. Its molecular formula is C₃₀H₅₀O₃, and its structure has been confirmed by X-ray crystallography[1]. The three six-membered rings in its structure adopt chair, twist, and twist-boat conformations, while the five-membered ring is in a slightly distorted envelope conformation[1]. Another identified compound is 22,25-dihydroxy-cycloart-23E-en-3-one, isolated from *Guarea macrophylla*[2].

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of these compounds. While a complete dataset for a single dihydroxycycloartan-3-one is not readily available in a consolidated format in the public domain, the following represents a compilation of expected and reported spectroscopic features for 3-oxo-cycloartane triterpenoids.

Table 1: General Spectroscopic Features of 3-Oxo-Cycloartane Triterpenoids

Spectroscopic Technique	Feature	Typical Chemical Shift/Value
¹ H NMR	Cyclopropane protons (H-19)	δ 0.3 - 0.6 ppm (d)
Methyl protons	δ 0.8 - 1.2 ppm (s)	
Protons adjacent to carbonyl	δ 2.0 - 2.5 ppm	
Protons on hydroxyl-bearing carbons	δ 3.0 - 4.5 ppm	
¹³ C NMR	Carbonyl carbon (C-3)	δ 210 - 220 ppm
Cyclopropane carbons (C-9, C-19)	δ 15 - 30 ppm	
Carbons bearing hydroxyl groups	δ 60 - 80 ppm	
Mass Spectrometry (MS)	Molecular Ion Peak [M] ⁺	Dependent on specific structure
Fragmentation patterns	Characteristic loss of water, methyl groups, and side chains	

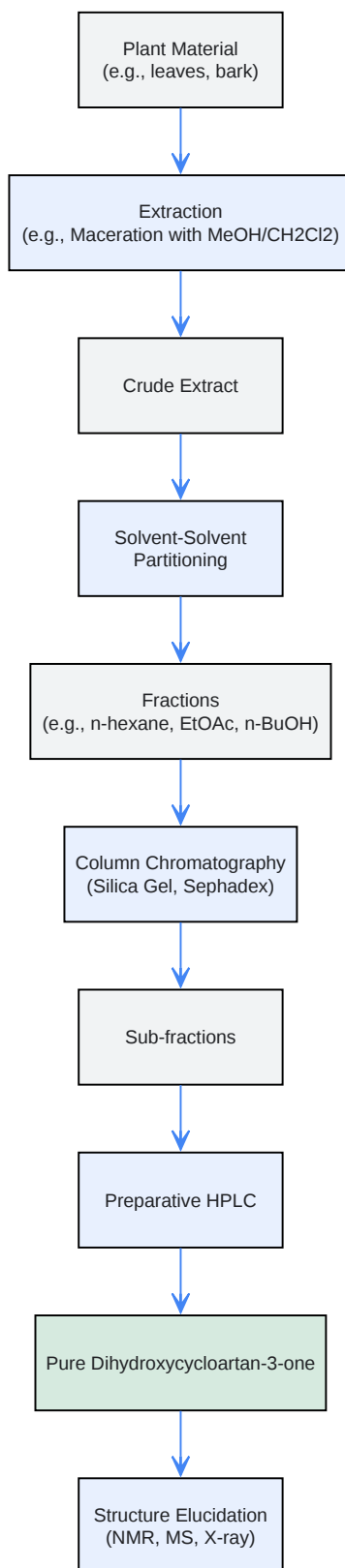
Note: Specific values can vary based on the solvent used and the specific substitution pattern of the molecule.

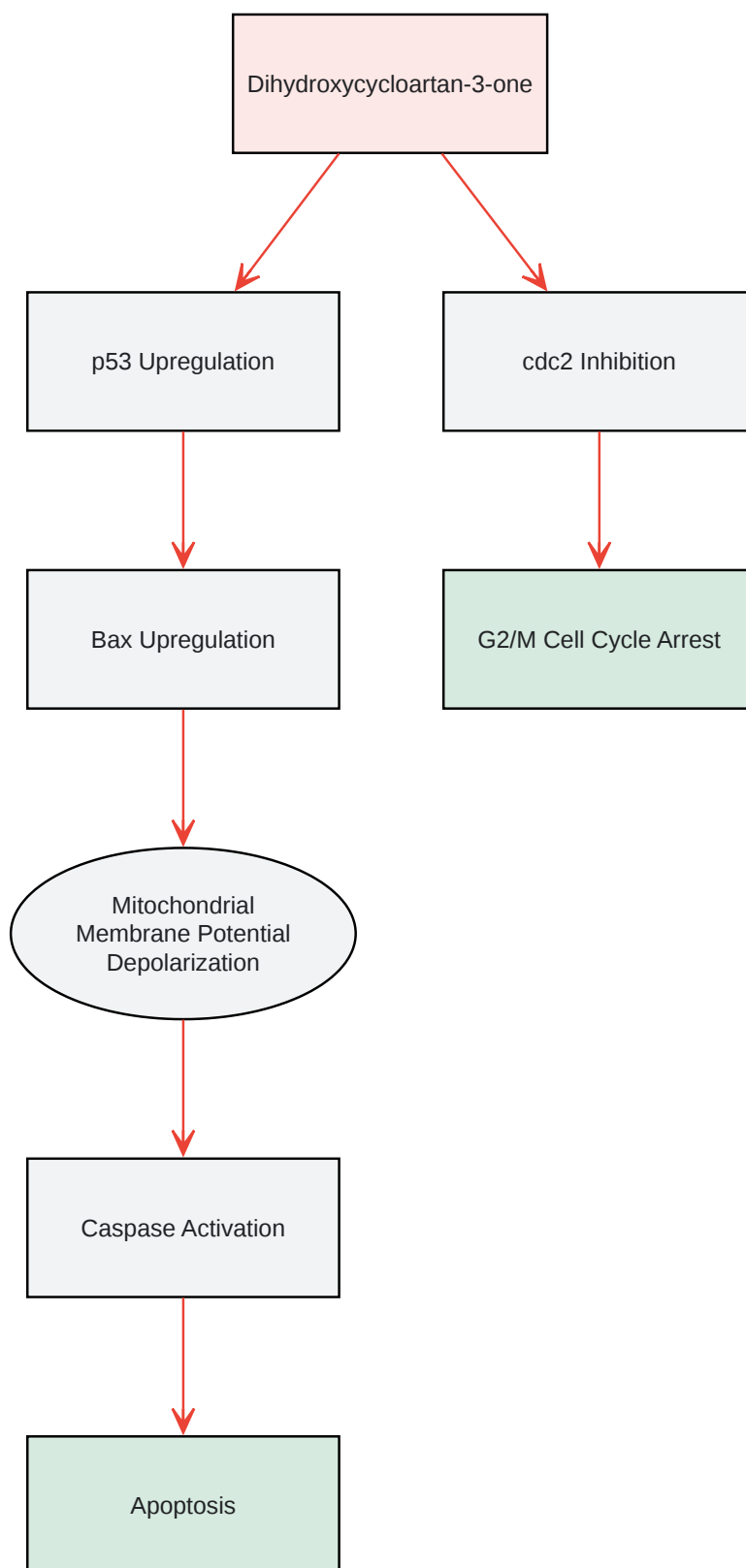
Isolation and Synthesis

Natural Occurrence and Isolation

Dihydroxycycloartan-3-ones are naturally occurring compounds found in various plant species. For instance, (24R)-24,25-Dihydroxycycloartan-3-one has been isolated from *Dysoxylum malabaricum*[3]. The isolation of these compounds typically involves the extraction of plant material with organic solvents, followed by chromatographic separation techniques.

A general workflow for the isolation of cycloartane triterpenoids is depicted below:





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References

- 1. (24R)-24,25-Dihydroxycycloartan-3-one - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Cycloartane triterpenoids from Guarea macrophylla - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
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